

A Technical Guide to Commercial Linalool-d6 for Research Applications

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Compound of Interest

Compound Name: Linalool - d6

Cat. No.: B1165040

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available Linalool-d6, a deuterated form of the naturally occurring terpene alcohol, linalool. This stable isotope-labeled compound serves as an invaluable tool in various research applications, particularly as an internal standard for quantitative analysis by mass spectrometry. This guide details available commercial sources, their specifications, and typical experimental workflows.

Commercial Supplier Overview

The selection of a suitable commercial supplier for Linalool-d6 is critical to ensure the accuracy and reliability of experimental results. Key considerations include purity, isotopic enrichment, availability, and cost. Below is a summary of identified commercial suppliers for deuterated linalool. Please note that while the request specified Linalool-d6, the market availability of deuterated linalool isotopes can vary, with Linalool-d3 and Linalool-d5 also being commercially available.

| Supplier | Product Name | Catalog Number | Purity | Isotopic Enrichment | Availability |
|-----------------|-----------------|----------------|---------------|-------------------------------|-----------------------|
| MedChemExpress | Linalool-d6 | HY-N0368S | Not specified | Not specified | In stock (1 mg, 5 mg) |
| Cayman Chemical | (±)-Linalool-d3 | 21576 | ≥98% | ≥99% deuterated forms (d1-d3) | In stock (1 mg, 5 mg) |
| LGC Standards | Linalool-D5 | TRC-L465952 | Not specified | Not specified | In stock (25 mg) |

Note: Pricing for these products is often available upon quotation from the respective suppliers. It is recommended to contact them directly for the most up-to-date information.

Logical Workflow for Supplier Selection

Choosing the right supplier involves a systematic process to ensure the purchased material meets the specific requirements of the intended research.



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Caption: A logical workflow for selecting a commercial supplier of Linalool-d6.

Experimental Protocol: Quantification of Linalool in a Biological Matrix using Linalool-d6 as an Internal Standard by GC-MS

This section outlines a typical experimental protocol for the quantification of linalool in a sample matrix (e.g., plasma, tissue homogenate) using gas chromatography-mass spectrometry (GC-MS) with Linalool-d6 as an internal standard. The use of a deuterated internal standard is crucial for correcting for variations in sample preparation and instrument response.

Materials and Reagents

- Linalool analytical standard
- Linalool-d6 (from a selected commercial supplier)
- Organic solvent for extraction (e.g., hexane, ethyl acetate)
- Sample matrix (e.g., plasma, cell lysate)
- Sodium sulfate (anhydrous)
- GC-MS system with a suitable capillary column (e.g., DB-5ms)

Sample Preparation

- **Spiking:** To each sample, add a known amount of Linalool-d6 solution in a suitable solvent. The concentration of the internal standard should be comparable to the expected concentration of the analyte (linalool).
- **Extraction:** Perform a liquid-liquid extraction by adding an appropriate organic solvent to the sample. Vortex vigorously to ensure thorough mixing.
- **Phase Separation:** Centrifuge the samples to separate the organic and aqueous phases.
- **Drying:** Carefully transfer the organic layer to a clean tube and dry it over anhydrous sodium sulfate to remove any residual water.
- **Concentration:** Evaporate the solvent under a gentle stream of nitrogen.
- **Reconstitution:** Reconstitute the dried extract in a small, known volume of a suitable solvent for GC-MS analysis.

GC-MS Analysis

- **Injection:** Inject an aliquot of the reconstituted sample into the GC-MS system.
- **Chromatographic Separation:** Separate the analytes on a capillary column using an appropriate temperature program.

- Mass Spectrometric Detection: Operate the mass spectrometer in selected ion monitoring (SIM) mode to monitor characteristic ions for both linalool and Linalool-d6.
 - Linalool: Monitor characteristic ions (e.g., m/z 71, 93, 121).
 - Linalool-d6: Monitor the corresponding shifted ions (e.g., m/z 77, 99, 127). The exact m/z values will depend on the specific deuteration pattern of the internal standard used.
- Data Analysis: Integrate the peak areas for the selected ions of both linalool and Linalool-d6. Calculate the ratio of the peak area of linalool to the peak area of Linalool-d6.
- Quantification: Generate a calibration curve by analyzing a series of calibration standards containing known concentrations of linalool and a fixed concentration of Linalool-d6. Plot the peak area ratio against the concentration of linalool. Determine the concentration of linalool in the unknown samples by interpolating their peak area ratios on the calibration curve.

Experimental Workflow Diagram

The following diagram illustrates the key steps in a typical quantitative analysis experiment using Linalool-d6.

Caption: A typical experimental workflow for the quantification of linalool using Linalool-d6.

This technical guide provides a foundational understanding of the commercial landscape and practical application of Linalool-d6 for research purposes. Researchers are encouraged to consult the technical documentation provided by their chosen supplier for specific details on the handling, storage, and use of their products.

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